

# Personal protective equipment for handling IR-117-17

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## Compound of Interest

Compound Name: IR-117-17

Cat. No.: B15574847

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## Essential Safety and Handling Guide for IR-117-17

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **IR-117-17**, an ionizable cationic amino lipid critical in the formulation of lipid nanoparticles (LNPs) for advanced drug delivery systems.

**IR-117-17** is a key component in the development of nebulized mRNA delivery formulations, particularly targeting the lungs.<sup>[1][2][3][4][5]</sup> As a biodegradable lipid, it is designed to minimize accumulation upon repeated dosing.<sup>[1]</sup> This guide provides essential, immediate safety and logistical information to ensure the safe and effective use of **IR-117-17** in a laboratory setting. This product is intended for research use only and is not for human or veterinary use.<sup>[1][2]</sup>

## Key Safety and Logistical Information

A thorough understanding of the properties of **IR-117-17** is crucial for its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
CAS Number	2940241-38-1	[2]
Molecular Formula	C <sub>59</sub> H <sub>110</sub> N <sub>2</sub> O <sub>5</sub>	[2][3]
Molecular Weight	927.5 g/mol	[2][3]
Appearance	A 25 mg/ml solution in ethanol	[2]
Solubility	Soluble in Ethanol and Chloroform	[2]
Storage Temperature	-20°C	[3]

## Personal Protective Equipment (PPE)

Given the nature of **IR-117-17** and its use in forming lipid nanoparticles, a comprehensive approach to personal protective equipment is mandatory. The following PPE is required to minimize exposure and ensure personal safety.

PPE Category	Required Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes. Consider double-gloving for enhanced protection.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the material outside of a fume hood or when there is a risk of aerosolization.

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential to maintain a safe laboratory environment when working with **IR-117-17**.

### 1. Preparation and Acclimatization:

- Before use, allow the vial of **IR-117-17** to warm to room temperature.
- Ensure all necessary PPE is correctly donned before opening the container.
- Prepare your workspace in a well-ventilated area, preferably within a chemical fume hood.

### 2. Aliquoting and Dilution:

- As **IR-117-17** is typically supplied in an ethanol solution, be mindful of the flammability of the solvent.
- Use calibrated micropipettes with filtered tips to accurately measure and transfer the desired volume.
- When diluting, add the **IR-117-17** solution to the diluent to avoid splashing.

### 3. Lipid Nanoparticle Formulation:

- The formulation of lipid nanoparticles involves mixing **IR-117-17** with other lipids and the cargo (e.g., mRNA).
- This process may involve the use of microfluidic devices or other specialized equipment. Ensure you are fully trained on the operation of any equipment before commencing.
- All steps of the LNP formulation should be conducted within a fume hood to minimize inhalation exposure.

### 4. Post-Handling and Decontamination:

- After handling, wipe down all surfaces and equipment with a suitable disinfectant or cleaning agent.
- Remove and dispose of gloves and any other disposable PPE in the appropriate waste stream.
- Wash hands thoroughly with soap and water after removing PPE.

## Disposal Plan

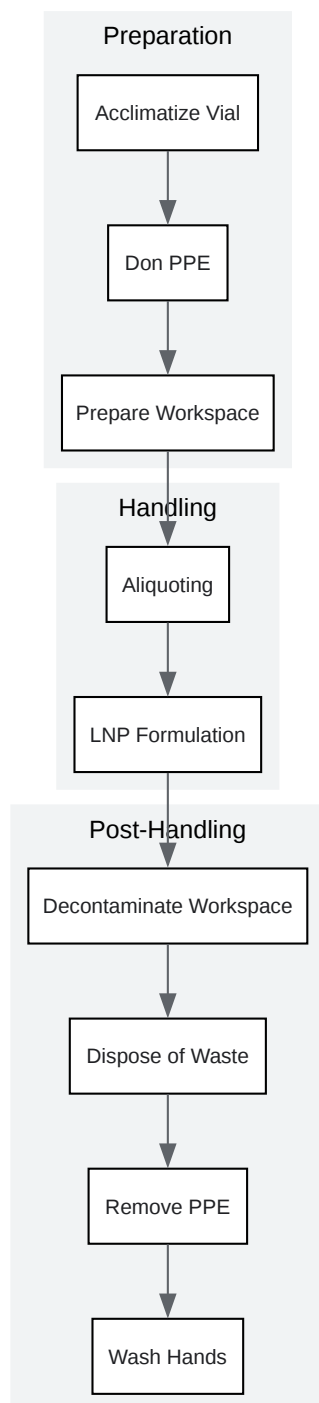
Proper disposal of **IR-117-17** and any associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Unused **IR-117-17** should be disposed of as hazardous chemical waste. Do not pour down the drain.
- **Contaminated Materials:** All disposable materials that have come into contact with **IR-117-17**, such as pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container.
- **Waste Collection:** Ensure all waste containers are clearly labeled with the contents and associated hazards.
- **Institutional Guidelines:** Follow all local, state, and federal regulations, as well as your institution's specific guidelines for hazardous waste disposal.

## Experimental Workflow and Safety Diagram

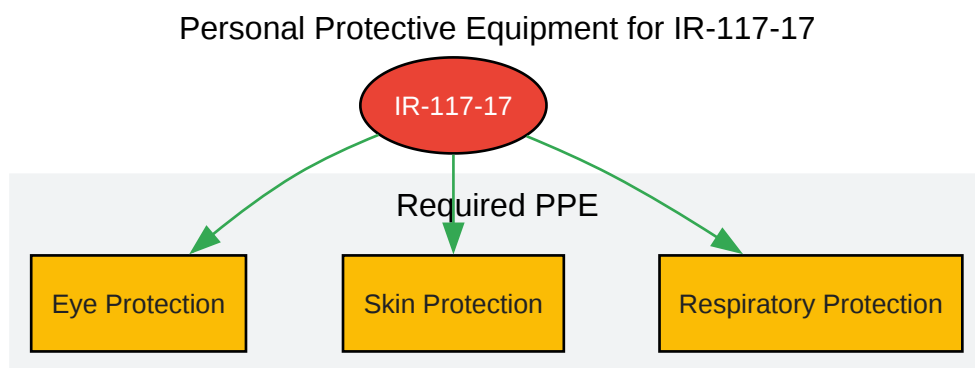
To visually represent the handling and safety procedures, the following diagrams illustrate the key relationships and workflows.

## IR-117-17 Handling Workflow



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Caption: A flowchart illustrating the sequential steps for the safe handling of **IR-117-17**, from preparation to post-handling procedures.



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Address: 3281 E Guasti Rd  
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